

Comprehensive Toxicological Data and Safety Evaluation of 2-Ethylfenchol

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Compound of Interest

Compound Name: 2-Ethylfenchol

CAS No.: 137255-07-3

Cat. No.: B3432381

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Executive Summary

2-Ethylfenchol (CAS: 18368-91-7), chemically identified as 2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, is a synthetic bicyclic monoterpene tertiary alcohol[1][2]. Widely utilized in the flavor and fragrance industry for its highly diffusive, damp-soil, and patchouli-like olfactory profile, it is commonly marketed under trade names such as Terrasol[3][4].

For drug development professionals and toxicologists, evaluating the safety profile of volatile organic compounds (VOCs) like **2-Ethylfenchol** is critical when formulating topical therapeutics, excipients, or consumer products. This whitepaper synthesizes the physicochemical properties, toxicological data, metabolic fate, and regulatory standing of **2-Ethylfenchol**. Furthermore, it details field-proven, self-validating experimental workflows for assessing its safety profile, ensuring scientific integrity and regulatory compliance.

Chemical Identity & Physicochemical Properties

The sterically hindered, tricyclic-like rigid structure of **2-Ethylfenchol** dictates both its chemical stability and its biological interactions[4]. As a tertiary alcohol, it lacks the alpha-protons

necessary for facile oxidation into reactive aldehydes or ketones, significantly reducing its potential to act as a reactive electrophile in biological systems.

Table 1: Physicochemical & Structural Data

Property	Value	Clinical / Toxicological Significance
CAS Registry Number	18368-91-7[1]	Primary identifier for regulatory submissions.
FEMA Number	3491[3]	Flavor and Extract Manufacturers Association GRAS status.
Molecular Formula	C ₁₂ H ₂₂ O[2]	Determines baseline mass-balance in metabolic studies.
Molecular Weight	182.30 g/mol [2]	Low MW facilitates skin penetration and inhalation exposure.
LogP (Octanol/Water)	3.44 - 3.78 (est.)[3][5]	Moderate lipophilicity; suggests partitioning into lipid bilayers but rapid clearance.
Boiling Point	105.0 °C @ 15 mm Hg[5]	High volatility; necessitates inhalation risk assessment.
Flash Point	88.89 °C (192.0 °F)[3]	GHS Category 4 (Combustible Liquid); requires specific handling[3][6].

Toxicological Profile & Metabolic Fate

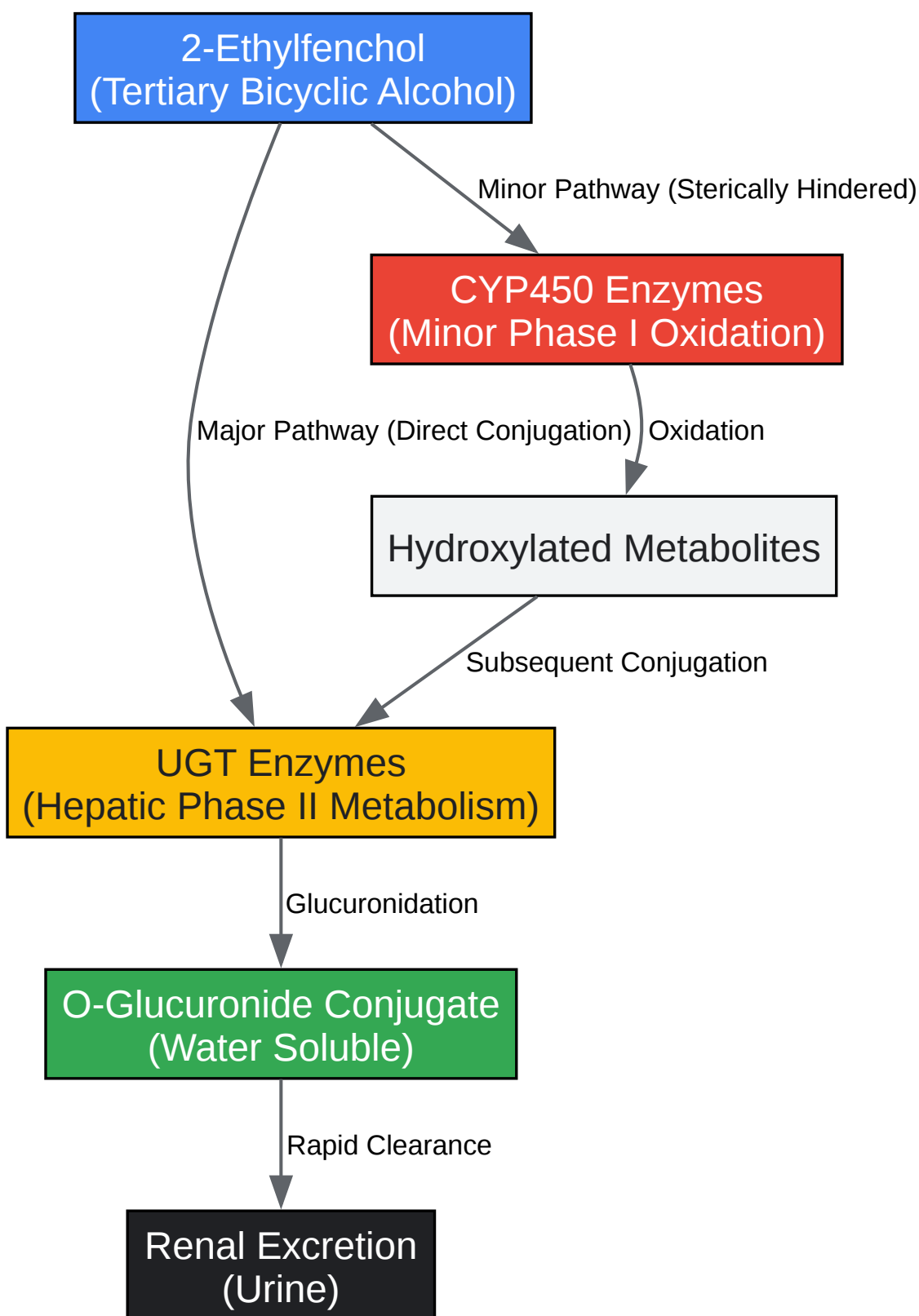
Acute and Chronic Toxicity

2-Ethylfenchol exhibits a highly favorable safety profile. According to the Joint FAO/WHO Expert Committee on Food Additives (JECFA), the compound presents "no safety concern at current levels of intake when used as a flavouring agent" (JECFA No. 440, evaluated in 1998) [7].

- Oral/Dermal Toxicity: Acute toxicity is remarkably low. It is not classified as a respiratory hazard or a systemic toxin under standard exposure limits[4].
- Sensitization: Unlike primary allylic alcohols or aldehydes, **2-Ethylfenchol** is not classified as a skin sensitizer[4]. Its tertiary alcohol moiety is sterically shielded, preventing the formation of Schiff bases or Michael addition adducts with skin proteins (haptentation).
- Environmental: It is not classified as Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB)[4].

Metabolic Clearance Mechanism

Understanding the causality behind **2-Ethylfenchol**'s low toxicity requires examining its metabolic fate. Because it is a tertiary bicyclic alcohol, it bypasses Phase I oxidation (which often generates reactive intermediates). Instead, it is rapidly funneled into Phase II metabolism. Hepatic UDP-glucuronosyltransferases (UGTs) conjugate the hydroxyl group with glucuronic acid, forming a highly water-soluble O-glucuronide that is efficiently excreted via the renal system.



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Caption: Metabolic clearance pathway of **2-Ethylfenchol** predominantly via hepatic glucuronidation.

Regulatory Status & Safety Thresholds

To ensure consumer safety, global regulatory bodies have established strict usage thresholds based on the No Observed Adverse Effect Level (NOAEL) derived from structural analogs and historical data.

Table 2: Regulatory Limits and Classifications

Regulatory Body	Classification / Limit	Reference
IFRA (Intl. Fragrance Association)	Safe up to 1.0000% in fragrance concentrate.	[3][4]
FEMA GRAS	Approved for flavor use (FEMA 3491).	[3][4]
JECFA	No safety concern at current intake levels.	[7]
GHS / OSHA HCS	Category 4 Flammable Liquid (H227).	[3]
EU REACH	Registered (EC 242-243-7); not classified as hazardous.	[3][4]

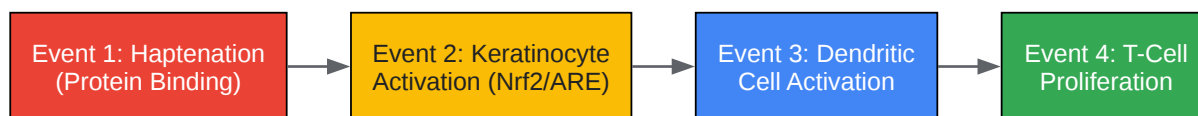
Experimental Methodologies for Safety Validation

As a Senior Application Scientist, I emphasize that safety cannot be assumed solely from structural alerts; it must be empirically validated. The following protocols are designed as self-validating systems, incorporating internal controls to ensure data trustworthiness.

Protocol 1: In Vitro Skin Sensitization (OECD 442D - KeratinoSens™)

Causality & Rationale: Traditional in vivo models (like the Local Lymph Node Assay) are being phased out. To validate that **2-Ethylfenchol** is a non-sensitizer[4], we interrogate the second key event of the skin sensitization Adverse Outcome Pathway (AOP): keratinocyte activation.

The KeratinoSens™ assay uses a transgenic cell line with a luciferase reporter gene under the control of the Antioxidant Response Element (ARE). If **2-Ethylfenchol** were reactive, it would deplete intracellular glutathione, release Nrf2 from Keap1, and trigger luciferase expression.



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Caption: Adverse Outcome Pathway (AOP) for skin sensitization targeted by the OECD 442D assay.

Step-by-Step Methodology:

- Cell Culture Preparation: Seed HaCaT-derived KeratinoSens™ cells at a density of 10,000 cells/well in a 96-well plate using DMEM supplemented with 9% FBS. Incubate for 24 hours at 37°C, 5% CO₂.
- Test Article Preparation: Dissolve **2-Ethylfenchol** in DMSO to create a 200 mM stock. Prepare a 12-point serial dilution (ranging from 0.98 to 2000 µM).
- Self-Validating Controls:
 - Negative Control: 1% DMSO (establishes baseline luminescence).
 - Positive Control: Cinnamic aldehyde (4 to 64 µM) (ensures the Nrf2 pathway is functional and responsive).
- Exposure: Replace culture media with the test solutions (final DMSO concentration 1%). Incubate for 48 hours.
- Viability & Luminescence Reading:
 - Perform an MTT assay on a parallel plate to ensure any lack of luminescence is not due to cytotoxicity (viability must be >70%).

- Lyse the cells in the primary plate and add the luciferase substrate. Read luminescence using a microplate reader.
- Data Interpretation: A substance is classified as a sensitizer if it induces a statistically significant ≥ 1.5 -fold increase in luciferase activity compared to the vehicle control at concentrations where viability is $>70\%$. (For **2-Ethylfenchol**, induction remains <1.5 -fold, validating its non-sensitizing status).

Protocol 2: Genotoxicity Assessment (Bacterial Reverse Mutation Assay - OECD 471)

Causality & Rationale: To ensure **2-Ethylfenchol** does not induce point mutations, the Ames test is utilized. We employ histidine-dependent *Salmonella typhimurium* strains. Because some compounds only become mutagenic after hepatic metabolism, we run the assay both with and without an exogenous metabolic activation system (S9 fraction).

Step-by-Step Methodology:

- Strain Preparation: Culture *S. typhimurium* strains (TA98, TA100, TA1535, TA1537) and *E. coli* WP2 uvrA overnight until they reach a density of $\sim 10^9$ cells/mL.
- S9 Mix Preparation: Prepare the metabolic activation mixture using rat liver homogenate (S9) induced by Aroclor 1254, combined with NADP⁺ and glucose-6-phosphate.
- Dose Formulation: Dilute **2-Ethylfenchol** in DMSO. Test concentrations should range from 5 to 5000 μ g/plate.
- Plating (Pre-incubation Method):
 - Mix 0.1 mL of the bacterial culture, 0.1 mL of the test article, and 0.5 mL of S9 mix (or phosphate buffer for the -S9 condition).
 - Incubate at 37°C for 20 minutes to allow direct interaction between the chemical, enzymes, and bacterial DNA.
 - Add 2.0 mL of molten top agar containing trace histidine/biotin. Pour over minimal glucose agar plates.

- Incubation & Scoring: Incubate plates at 37°C for 48-72 hours. Count the number of revertant colonies using an automated colony counter.
- Validation Check: The assay is only valid if the positive controls (e.g., Sodium azide for TA100, 2-Aminoanthracene for +S9 conditions) show a >3-fold increase in revertants, proving the system's sensitivity. **2-Ethylfenchol** yields negative results across all strains, confirming the absence of genotoxic liability.

Conclusion

2-Ethylfenchol is a highly stable, sterically hindered tertiary alcohol that serves as a critical raw material in the flavor and fragrance sectors. Its unique chemical structure prevents the formation of reactive electrophiles, resulting in a robust safety profile characterized by low acute toxicity, absence of skin sensitization, and rapid metabolic clearance via glucuronidation. By employing rigorous, self-validating OECD protocols, toxicologists can confidently substantiate its safety for use in consumer and therapeutic applications within established regulatory limits.

References

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